Technical Guide: Vilsmeier-Haack Formylation of Dichloropyrrole

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Compound of Interest	
Compound Name:	*3,5-dichloro-1H-pyrrole-2,4-dicarbaldehyde*
CAS No.:	*152420-76-3*
Cat. No.:	*B2710513*

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Executive Summary

The Vilsmeier-Haack reaction is the standard method for introducing a formyl group (-CHO) onto electron-rich aromatic heterocycles. While unsubstituted pyrrole is highly reactive, dichloropyrroles possess reduced nucleophilicity due to the electron-withdrawing inductive effect (-I) of the chlorine atoms. Consequently, the formylation of 3,4-dichloropyrrole or 2,5-dichloropyrrole requires optimized thermal conditions to ensure complete conversion while avoiding polymerization.

This guide provides a validated protocol for synthesizing 3,4-dichloro-1H-pyrrole-2-carbaldehyde (a key pharmacophore in pyrrolnitrin analogs) and 2,5-dichloro-1H-pyrrole-3-carbaldehyde, emphasizing regioselectivity control and safety.

Mechanistic & Regiochemical Analysis

The Vilsmeier Reagent

The active electrophile, the chloromethyliminium salt (Vilsmeier reagent), is generated in situ by the reaction of

-dimethylformamide (DMF) with phosphorus oxychloride (

).[1][2]

Regioselectivity in Dichloropyrroles

Pyrrole rings are

-excessive, favoring electrophilic aromatic substitution (EAS). The position of the incoming formyl group is dictated by the existing chlorine substituents:

- Substrate A: 3,4-Dichloropyrrole[3]
  - Directing Effect: The

    -positions (C2/C5) are sterically open and electronically activated by the ring nitrogen. The

    -chlorines (C3/C4) deactivate the ring but do not block the preferred

    -attack.
  - Product:3,4-dichloro-1H-pyrrole-2-carbaldehyde.
- Substrate B: 2,5-Dichloropyrrole
  - Directing Effect: Both

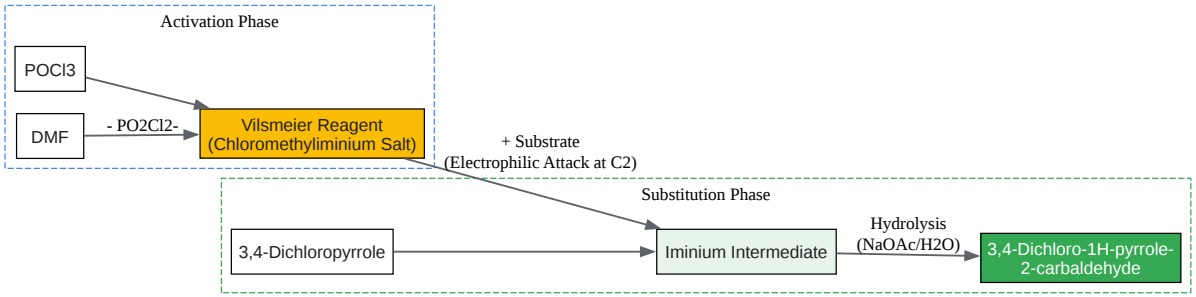
    -positions are blocked. The reaction is forced to occur at the

    -position (C3 or C4).
  - Product:2,5-dichloro-1H-pyrrole-3-carbaldehyde.[3]
  - Note: Excess reagent and forcing conditions can lead to 3,4-diformylation.

Reaction Mechanism Visualization

The following diagram illustrates the pathway for 3,4-dichloropyrrole.

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Caption: Mechanistic pathway from Vilsmeier reagent formation to regioselective C2-formylation.

Experimental Protocol

Target: Synthesis of 3,4-dichloro-1H-pyrrole-2-carbaldehyde. Scale: 10 mmol (adaptable).

Reagents & Equipment

- Substrate: 3,4-Dichloropyrrole (1.36 g, 10 mmol).
- Reagents: DMF (anhydrous, 1.2 eq),

  (1.2 eq), Sodium Acetate (sat. aq.).
- Solvent: 1,2-Dichloroethane (DCE) or Dichloromethane (DCM). DCE is preferred for higher reflux temperatures if the reaction is sluggish.
- Safety:

  is corrosive and water-reactive. Perform all steps in a fume hood.

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Step-by-Step Procedure

- Preparation of Vilsmeier Reagent:
  - Charge a flame-dried 3-neck flask with anhydrous DMF (0.93 mL, 12 mmol) under inert atmosphere (

    or Ar).
  - Cool to 0°C using an ice bath.
  - Add

    (1.12 mL, 12 mmol) dropwise over 15 minutes. Caution: Exothermic.
  - Stir at 0°C for 30 minutes until a white semi-solid or viscous pale yellow oil (the iminium salt) forms.
- Substrate Addition:
  - Dissolve 3,4-dichloropyrrole (1.36 g) in 10 mL of anhydrous DCE.
  - Add the substrate solution dropwise to the Vilsmeier reagent at 0–5°C.
  - Critical: Do not allow temperature to rise rapidly, as this promotes polymerization of the pyrrole.
- Reaction Phase:
  - Remove the ice bath and allow to warm to room temperature (RT).
  - Heat the mixture to 60°C (or reflux if using DCM) for 2–3 hours.
  - Monitoring: Check reaction progress via TLC (Hexane/EtOAc 4:1). The starting material spot should disappear, replaced by a more polar aldehyde spot.
- Hydrolysis & Workup:
  - Cool the mixture to RT.

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- Pour the reaction mixture slowly into a beaker containing ice-cold saturated Sodium Acetate (NaOAc) solution (50 mL). Note: NaOAc buffers the solution, preventing acid-catalyzed polymerization during quenching.
- Stir vigorously for 30 minutes. The iminium intermediate hydrolyzes to the aldehyde.
- Extract with DCM (

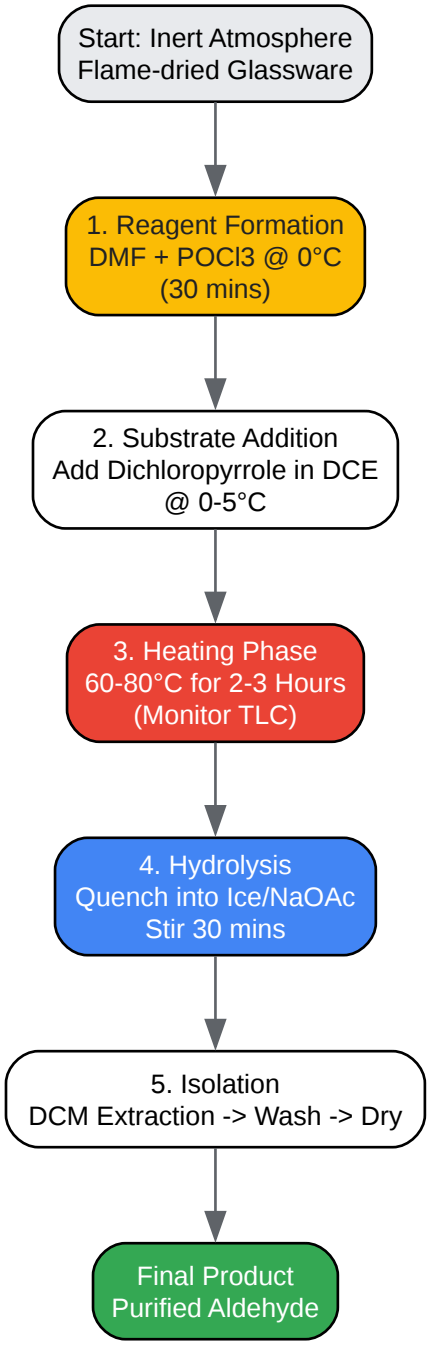
  mL).
- Wash combined organics with water, then brine.
- Dry over

  and concentrate under reduced pressure.

- Purification:
  - Recrystallize from ethanol/water or purify via silica gel flash chromatography (Gradient: 0-20% EtOAc in Hexanes).

Workflow Visualization

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Caption: Operational workflow for the synthesis of dichloropyrrole carboxaldehydes.

Data Presentation & Troubleshooting

Expected Properties

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Property	3,4-Dichloro-1H-pyrrole-2-carbaldehyde	2,5-Dichloro-1H-pyrrole-3-carbaldehyde
Appearance	Off-white to tan solid	Pale yellow solid
Melting Point	~125–130°C (Lit.[3] varies)	~121–123°C [1]
Regioselectivity	>95% C2-formyl	>90% C3-formyl
Typical Yield	70–85%	60–75%

Troubleshooting Matrix

Issue	Probable Cause	Corrective Action
Low Yield / Tarry Product	Polymerization of pyrrole; Acid concentration too high.	Ensure temperature is kept <5°C during addition. Use NaOAc for buffering during quench (avoid strong mineral acids).
Incomplete Reaction	Electron-withdrawing Cl reduces ring reactivity.	Increase reaction temperature to reflux (80°C in DCE) or extend time.
Diformylation (Side Product)	Excess Vilsmeier reagent.	Strictly control stoichiometry (1.1–1.2 eq of).

References

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